

Furathiocarb: A Comprehensive Technical Overview of its Chemical Structure and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Furathiocarb**

Cat. No.: **B052073**

[Get Quote](#)

Introduction

Furathiocarb is a broad-spectrum carbamate insecticide known for its systemic, contact, and stomach action.^[1] It is effective against a variety of insect pests in crops such as maize, oilseed rape, sorghum, and sugar beets.^[2] As with other carbamate insecticides, its mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects.^{[3][4]} This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in paralysis and eventual death of the pest.^[3] This technical guide provides an in-depth analysis of the chemical structure and physicochemical properties of **Furathiocarb**, intended for researchers, scientists, and professionals in drug and pesticide development.

Chemical Structure and Identifiers

Furathiocarb is chemically classified as a carbamate ester and a member of the 1-benzofurans.^{[4][5]} Its chemical identity is defined by the following identifiers:

- IUPAC Name: (2,2-dimethyl-3H-1-benzofuran-7-yl) N-[butoxycarbonyl(methyl)amino]sulfanyl-N-methylcarbamate^{[3][5]}
- CAS Number: 65907-30-4^{[5][6]}
- Molecular Formula: C₁₈H₂₆N₂O₅S^{[5][6]}

- Molecular Weight: 382.5 g/mol [3][5]
- Canonical SMILES: CCCOC(=O)N(C)SN(C)C(=O)OC1=CC=CC2=C1OC(C2)(C)C[3][5]
- InChI Key: HAWJXYBZNNRMNO-UHFFFAOYSA-N[3][5]
- Synonyms: Deltanit, Deltanet, Promet, CGA 73102[5][7]

Physicochemical Properties

The physicochemical properties of **Furathiocarb** are crucial for understanding its environmental fate, bioavailability, and interaction with biological systems. A summary of these properties is presented in the table below.

Property	Value	Source(s)
Physical State	Yellow, viscous liquid	[4][5]
Melting Point	<25 °C	[4][7]
Boiling Point	160 °C at 0.01 mm Hg	[3][5]
Water Solubility	11 mg/L at 25 °C	[5][8]
Vapor Pressure	2.9×10^{-8} mm Hg at 25 °C	[5]
Octanol-Water Partition Coefficient (log P)	4.7	[3][5]
Density	1.148 g/cm ³ at 20 °C	[3][5]
Stability	Stable up to 400 °C	[3][5]

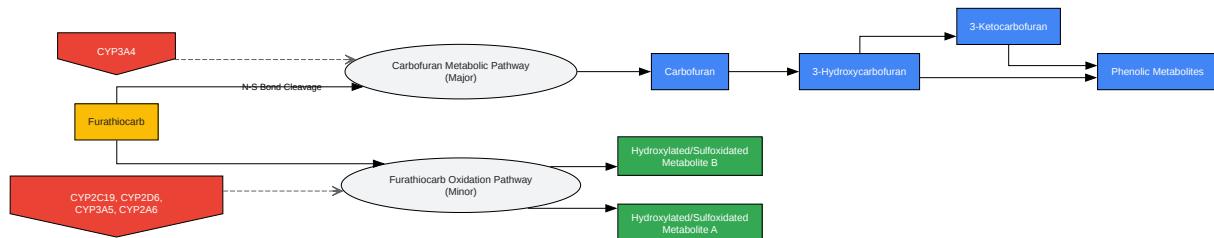
Furathiocarb is readily miscible with common organic solvents such as acetone, methanol, isopropanol, hexane, and toluene.[5]

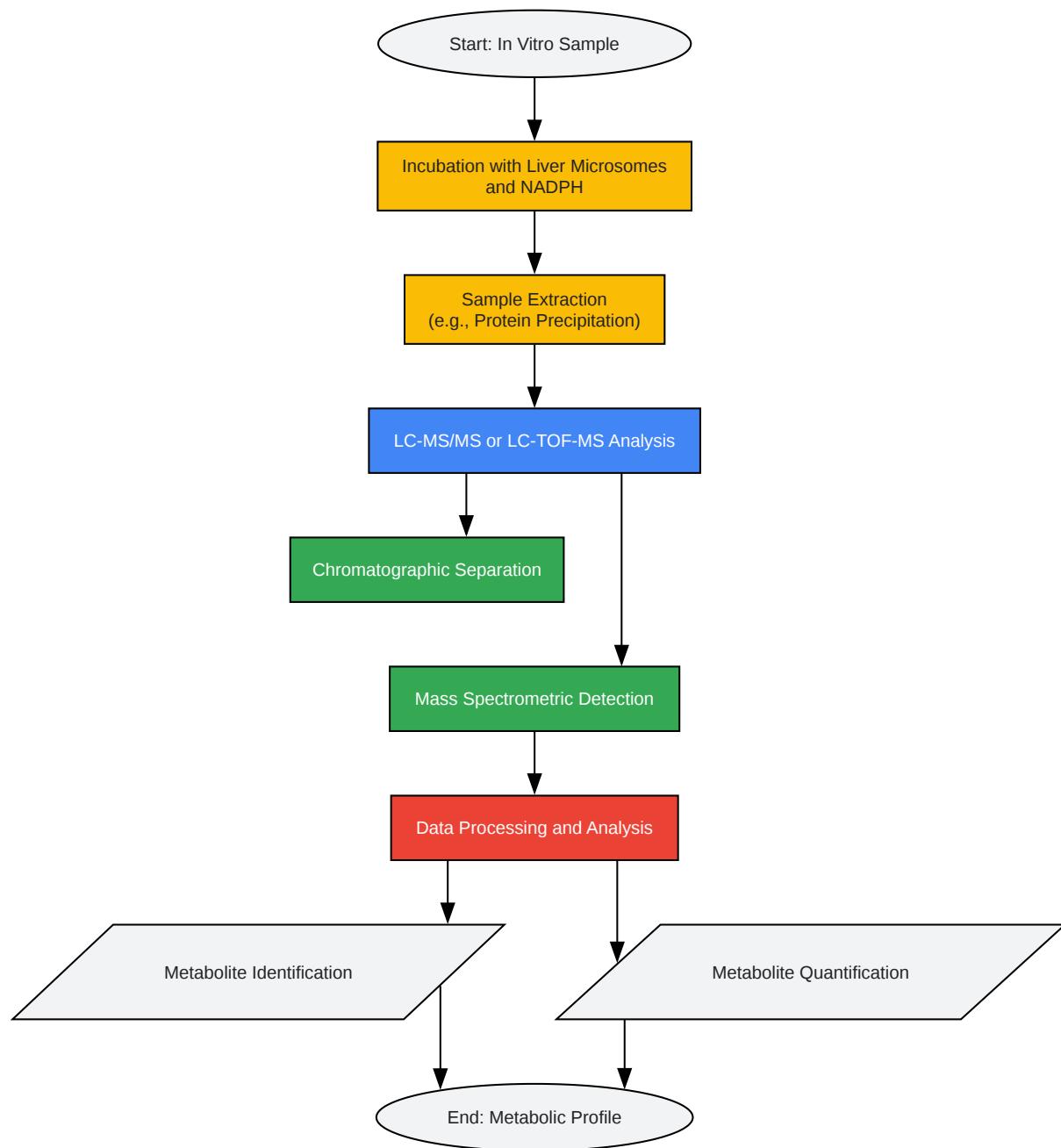
Metabolic Pathways

In mammals, **Furathiocarb** undergoes extensive metabolism.[5] The metabolic transformation primarily occurs in the liver and involves two main pathways: the carbofuran metabolic pathway and the **Furathiocarb** oxidation pathway.[9][10] The carbofuran pathway is the predominant

route, initiated by the cleavage of the N-S bond, leading to the formation of carbofuran and its subsequent metabolites.[11] The oxidation pathway results in hydroxylated and sulfoxidated derivatives of the parent **Furathiocarb** molecule.[9][12]

Studies using human liver microsomes have identified that the carbofuran pathway is mainly catalyzed by the cytochrome P450 enzyme CYP3A4.[9][10] The minor oxidation pathway is catalyzed by several other CYP enzymes, including CYP2C19, CYP2D6, CYP3A5, and CYP2A6.[9][10] The primary metabolites detected *in vivo* in rats are carbofuran and 3-hydroxycarbofuran.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Furathiocarb (Ref: CGA 73102) [sitem.herts.ac.uk]
- 2. Furathiocarb - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Buy Furathiocarb | 65907-30-4 [smolecule.com]
- 4. echemi.com [echemi.com]
- 5. Furathiocarb | C18H26N2O5S | CID 47759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. Furathiocarb | 65907-30-4 [chemicalbook.com]
- 8. furathiocarb, 65907-30-4 [thegoodscentscompany.com]
- 9. researchgate.net [researchgate.net]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. Metabolic profiling and in vitro- in vivo extrapolation of furathiocarb in mammalian hepatic microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Characterization of furathiocarb metabolism in in-vitro human liver microsomes and recombinant cytochrome P450 enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Furathiocarb: A Comprehensive Technical Overview of its Chemical Structure and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052073#chemical-structure-and-physicochemical-properties-of-furathiocarb>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com